

# A Comprehensive Technical Guide to Pentyl Formate

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## Compound of Interest

Compound Name: Pentyl formate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **pentyl formate**, also known as amyl formate, covering its chemical and physical properties, synthesis protocols, primary applications, and safety considerations. The information is tailored for professionals in research, scientific, and drug development fields, with a focus on quantitative data and experimental methodologies.

## Chemical Identification and Properties

**Pentyl formate** is a formate ester recognized for its distinct fruity aroma.<sup>[1]</sup> It is a clear, colorless liquid at room temperature.<sup>[1][2]</sup>

Molecular Formula:  $C_6H_{12}O_2$ <sup>[1][2]</sup>

CAS Number: 638-49-3<sup>[1][2]</sup>

The key physicochemical properties of **pentyl formate** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	116.16 g/mol	[1][2]
IUPAC Name	pentyl formate	[1]
Synonyms	n-Amyl formate, Amyl methanoate, Formic acid, pentyl ester	[3]
Appearance	Clear colorless liquid with a plum- or banana-like odor	[1][2]
Density	0.881 - 0.887 g/cm <sup>3</sup>	[1][2]
Boiling Point	130.0 °C to 131.0 °C at 760 mmHg	[1]
Melting Point	-73.5 °C	[1]
Flash Point	26 °C (79 °F)	[1][2]
Solubility	Insoluble in water; miscible with alcohol, ether, and most organic solvents	[1][2][4]
Refractive Index	1.396 - 1.402	[1]

## Synthesis of Pentyl Formate

**Pentyl formate** is primarily synthesized through the esterification of pentanol with formic acid. [4] This can be achieved via traditional chemical methods, such as Fischer esterification, or through biocatalytic routes, which are gaining favor as a "green" alternative. [2]

## Experimental Protocol: Fischer Esterification

Fischer esterification is an acid-catalyzed reaction between a carboxylic acid and an alcohol. [5] The following is a generalized laboratory protocol for the synthesis of **pentyl formate**.

Materials:

- Pentanol (Amyl alcohol)

- Formic acid
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or other acid catalyst (e.g., p-toluenesulfonic acid)[5][6]
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- 5% Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated NaCl solution)
- Diethyl ether or other suitable extraction solvent

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine pentanol and a molar excess of formic acid.[7]
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.[5]
- **Reflux:** Heat the reaction mixture to reflux using a heating mantle. The reaction is typically refluxed for 1-2 hours.[6] Progress can be monitored using thin-layer chromatography (TLC). [7]
- **Work-up and Extraction:** After cooling to room temperature, transfer the mixture to a separatory funnel. Dilute with water and extract the ester using diethyl ether.[8]
- **Washing:** Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the excess acid), and finally with brine.[5][8]
- **Drying and Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by rotary evaporation to yield the crude **pentyl formate**. [8]
- **Purification:** The product can be further purified by distillation.[5]

## Experimental Protocol: Enzymatic Synthesis

Enzymatic synthesis utilizes lipases as biocatalysts, offering high selectivity and milder reaction conditions.<sup>[9]</sup> This method is often preferred for producing "natural" flavor compounds.<sup>[9]</sup>

Materials:

- Pentanol
- Formic acid
- Immobilized lipase (e.g., Novozym 435)<sup>[10][11]</sup>
- Organic solvent (e.g., toluene, 1,2-dichloroethane, or solvent-free system)<sup>[9][11]</sup>

Procedure:

- **Reaction Setup:** In a temperature-controlled shaker or stirred-batch reactor, combine pentanol and formic acid in the desired molar ratio (e.g., 1:5 formic acid to pentanol).<sup>[9][11]</sup> The reaction can be run in an organic solvent or under solvent-free conditions.<sup>[9]</sup>
- **Enzyme Addition:** Add the immobilized lipase to the mixture. The enzyme concentration is a key parameter to optimize (e.g., 15 g/L).<sup>[11]</sup>
- **Incubation:** Incubate the reaction at a moderate temperature (e.g., 40-60 °C) with constant agitation (e.g., 150 rpm) for a set period (e.g., 1-24 hours).<sup>[10][12][13]</sup>
- **Enzyme Recovery:** After the reaction, the immobilized enzyme can be easily recovered by simple filtration for reuse in subsequent batches.<sup>[9]</sup>
- **Product Isolation:** The product, **pentyl formate**, is isolated from the reaction mixture. If a solvent was used, it is removed under reduced pressure. Further purification may be achieved through distillation.

## Applications and Biological Relevance

**Pentyl formate**'s primary applications are derived from its organoleptic properties.

- **Flavor and Fragrance Industry:** It is widely used as a food additive (flavoring agent) to impart fruity notes, often described as plum- or banana-like, in various food and beverage products.

[2][3] It is also a component in the formulation of perfumes and fragrances.[2]

- Industrial Solvent: In chemical synthesis, it serves as a non-polar solvent for organic reactions.[2][4]

## Role in Drug Development and Signaling Pathways

Currently, there is limited specific research available in the public domain detailing the direct role of **pentyl formate** in drug development or its interaction with specific biological signaling pathways. While some organic acid esters exhibit antimicrobial properties, and computational methods like molecular docking are used in drug discovery, dedicated toxicological and pharmacological studies on **pentyl formate** are not extensively reported.[2][14] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated n-amyl formate and concluded that it poses "no safety concern at current levels of intake when used as a flavouring agent".[1]

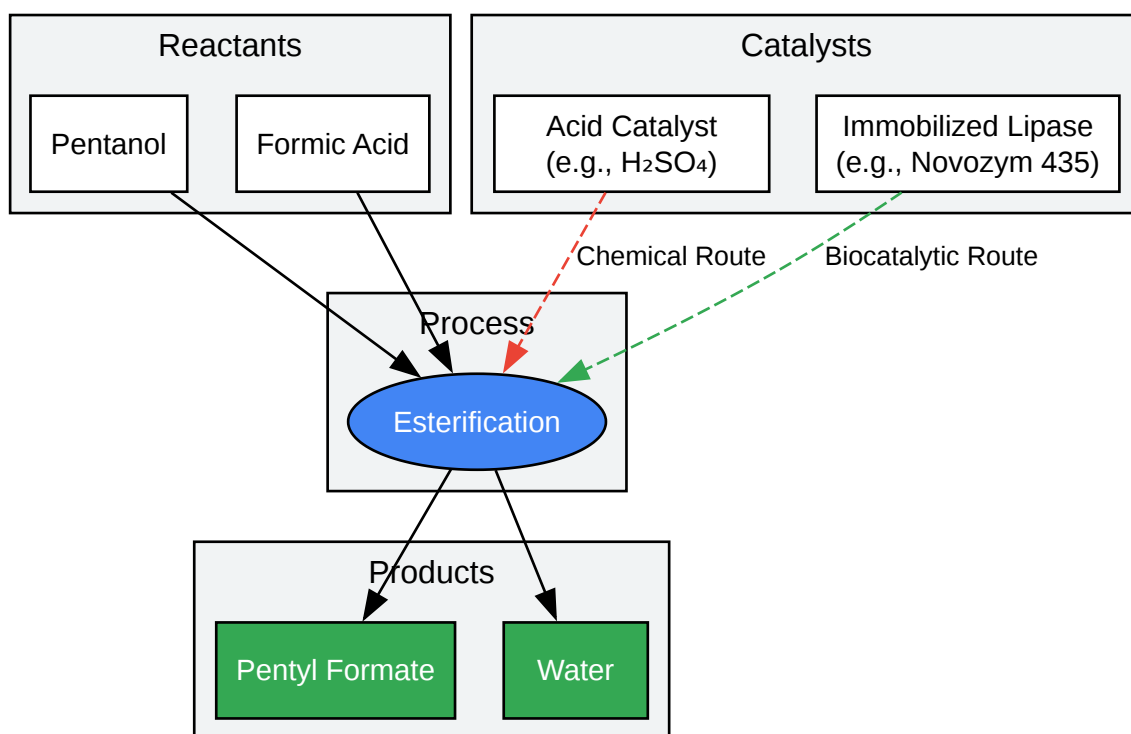
## Safety and Handling

**Pentyl formate** is classified as a flammable liquid and vapor.[2] Standard laboratory safety protocols should be strictly followed.

- Handling: Use in a well-ventilated area or under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Keep away from heat, sparks, and open flames.[14]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from sources of ignition and strong oxidizing agents.[14]
- First Aid: In case of contact with eyes or skin, rinse immediately with plenty of water. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek medical attention.[14]

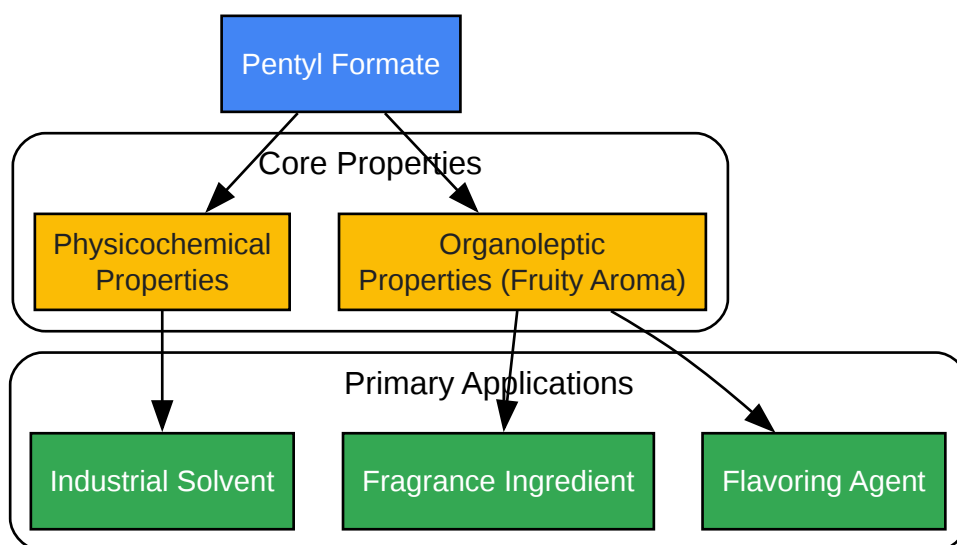
## Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key processes and relationships involving **pentyl formate**.



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Caption: Synthesis pathways for **pentyl formate**.



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Caption: Relationship between properties and applications.

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